

Application Notes and Protocols for Creatinine-d5 in Pediatric Renal Function Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Creatinine-d5

Cat. No.: B15553908

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The accurate assessment of glomerular filtration rate (GFR) is crucial in pediatric nephrology for diagnosing and managing kidney disease, as well as for appropriate drug dosing. While exogenous markers like inulin and iohexol are considered the gold standard for GFR measurement, their use can be invasive and cumbersome, particularly in children.^{[1][2][3]} Endogenous serum creatinine is the most commonly used biomarker for estimating GFR; however, its levels are influenced by non-renal factors such as muscle mass, age, diet, and sex, which can limit its accuracy in the pediatric population.^{[4][5]}

The stable isotope dilution method using **Creatinine-d5** (deuterated creatinine) coupled with liquid chromatography-tandem mass spectrometry (LC-MS/MS) offers a more accurate and precise measurement of creatinine clearance, overcoming many of the limitations of traditional methods. This approach involves the administration of a known amount of **Creatinine-d5**, which is biochemically indistinguishable from endogenous creatinine but can be differentiated by its mass. By measuring the ratio of labeled to unlabeled creatinine in plasma or urine, a highly accurate GFR can be determined. This method is minimally invasive and provides a robust tool for renal function assessment in pediatric clinical research and drug development.

Data Presentation

The following tables summarize typical data ranges and parameters relevant to pediatric renal function studies. Note: The data presented here are illustrative and may vary based on the specific patient population and analytical methods used. Currently, there is a lack of extensive published data specifically from **Creatinine-d5** GFR measurement studies in children; therefore, these tables are based on established pediatric reference ranges for serum creatinine and GFR.

Table 1: Illustrative Pediatric Serum Creatinine and GFR Reference Ranges

Age Group	Serum Creatinine (mg/dL)	Estimated GFR (eGFR) (mL/min/1.73 m ²)
Newborn (Term)	0.3 - 1.0	20 - 40
1 - 12 months	0.2 - 0.5	60 - 100
1 - 5 years	0.3 - 0.6	80 - 120
6 - 12 years	0.4 - 0.8	90 - 130
13 - 18 years (Male)	0.6 - 1.2	90 - 140
13 - 18 years (Female)	0.5 - 1.0	90 - 140

Data compiled from various pediatric nephrology resources. eGFR is typically calculated using equations such as the Bedside Schwartz formula.[\[2\]](#)[\[3\]](#)

Table 2: Key Parameters for LC-MS/MS Analysis of Creatinine and **Creatinine-d5**

Parameter	Value
Chromatography	
Column	HILIC (Hydrophilic Interaction Liquid Chromatography) or Reversed-Phase C18
Mobile Phase	Acetonitrile/water with ammonium formate or formic acid
Flow Rate	0.2 - 0.6 mL/min
Injection Volume	5 - 20 μ L
Mass Spectrometry	
Ionization Mode	Positive Electrospray Ionization (ESI+)
Monitored Transitions	
- Endogenous Creatinine	e.g., m/z 114 -> 86, 114 -> 44
- Creatinine-d5	e.g., m/z 119 -> 91, 119 -> 49 (depending on the specific deuteration pattern)
Internal Standard	Creatinine-d3 (if not using Creatinine-d5 as the tracer)

These parameters are illustrative and require optimization for specific instrumentation and assay requirements.

Experimental Protocols

Protocol for GFR Measurement using Creatinine-d5 Bolus Injection

This protocol describes a plasma clearance method following a single intravenous bolus of **Creatinine-d5**.

1.1. Patient Preparation:

- Patients should be in a normally hydrated state.

- Fasting is not strictly required, but a heavy meal, particularly one rich in protein, should be avoided immediately before and during the study.
- Obtain and record the patient's height and weight.
- Establish intravenous access for both **Creatinine-d5** administration and blood sampling. A separate line for blood draws is recommended to avoid contamination.

1.2. **Creatinine-d5** Administration:

- Prepare a sterile solution of **Creatinine-d5** in saline. The exact dosage should be determined based on the child's weight and the analytical sensitivity of the mass spectrometer, but a typical starting point is in the range of 1-5 mg/kg.
- Administer the **Creatinine-d5** solution as an intravenous bolus over 1-2 minutes.
- Record the exact time of injection.

1.3. Blood Sampling:

- Collect blood samples at predetermined time points post-injection. A typical schedule for a two-compartment model analysis would include samples at:
 - Baseline (pre-injection)
 - 5, 10, 20, 30, 60, 90, 120, 180, and 240 minutes post-injection.
- Collect blood in tubes containing an appropriate anticoagulant (e.g., EDTA or heparin).
- Immediately centrifuge the blood samples to separate the plasma.
- Store the plasma samples at -80°C until analysis.

1.4. GFR Calculation:

- The plasma concentration-time data for **Creatinine-d5** is fitted to a two-compartment pharmacokinetic model to determine the clearance.

- $\text{GFR (mL/min)} = \text{Dose of Creatinine-d5} / \text{Area Under the Curve (AUC) of the plasma concentration-time profile.}$
- The calculated GFR is then normalized to a body surface area of 1.73 m^2 .

Protocol for LC-MS/MS Analysis of Creatinine and Creatinine-d5 in Plasma

2.1. Materials and Reagents:

- Creatinine and **Creatinine-d5** standards
- Creatinine-d3 (as an internal standard)
- LC-MS grade acetonitrile, methanol, and water
- Formic acid or ammonium formate
- 96-well plates or microcentrifuge tubes

2.2. Sample Preparation (Protein Precipitation):

- To a $50 \mu\text{L}$ aliquot of pediatric plasma in a microcentrifuge tube, add $150 \mu\text{L}$ of a protein precipitation solution (e.g., acetonitrile or methanol containing the internal standard, Creatinine-d3).
- Vortex the mixture vigorously for 30 seconds to ensure complete protein precipitation.
- Centrifuge the samples at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean 96-well plate or autosampler vial for LC-MS/MS analysis.

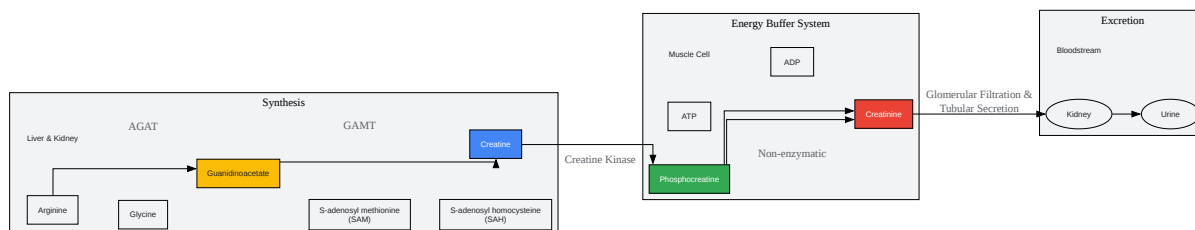
2.3. LC-MS/MS Analysis:

- Set up the LC-MS/MS system with the parameters outlined in Table 2 (optimization may be required).

- Inject the prepared samples onto the LC column.
- Acquire data for the specific mass transitions of endogenous creatinine, **Creatinine-d5**, and the internal standard (Creatinine-d3).
- Generate a standard curve using known concentrations of Creatinine and **Creatinine-d5** to quantify their concentrations in the patient samples.

Visualizations

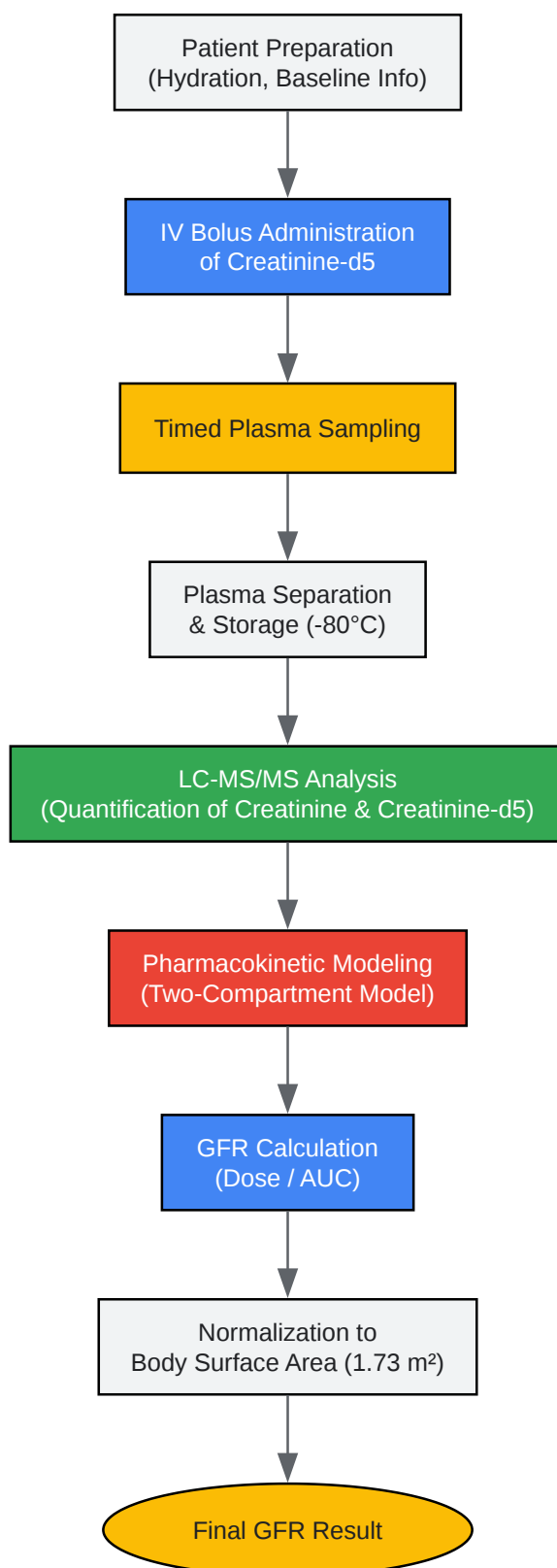
Creatinine Metabolism and Renal Excretion Pathway

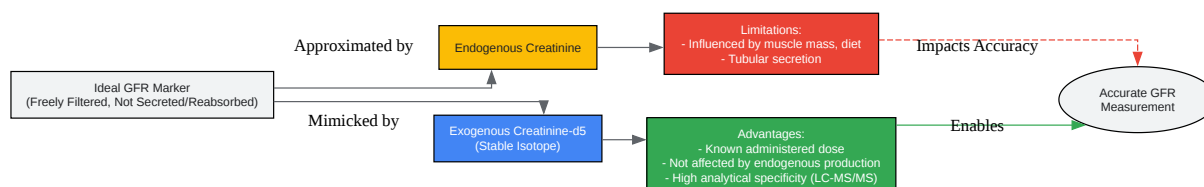


[Click to download full resolution via product page](#)

Caption: Creatinine Metabolism and Excretion Pathway.[1][6][7]

Experimental Workflow for Creatinine-d5 GFR Measurement





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. Measurement and Estimation of Glomerular Filtration Rate in Children - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Glomerular Filtration Rate Assessment in Children - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Effect of Kidney Function on Drug Kinetics and Dosing in Neonates, Infants, and Children - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Pharmacokinetics in children with chronic kidney disease - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Creatine metabolism | PPT [slideshare.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Creatinine-d5 in Pediatric Renal Function Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15553908#creatinine-d5-application-in-pediatric-renal-function-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com